

Essential Guide to the Proper Disposal of DprE1-IN-10

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Compound of Interest

Compound Name: DprE1-IN-10

Cat. No.: B10769086

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For researchers and drug development professionals, ensuring the safe and compliant disposal of chemical compounds is a critical aspect of laboratory operations. This guide provides essential safety and logistical information for the proper disposal of **DprE1-IN-10**, a decaprenylphosphoryl- β -D-ribose 2'-epimerase (DprE1) inhibitor used in tuberculosis research. [1] Adherence to these procedures is vital for protecting personnel and the environment.

Immediate Safety and Handling Precautions

While a specific Safety Data Sheet (SDS) for **DprE1-IN-10** is not publicly available, based on the nature of similar laboratory chemicals, the following handling precautions are advised. This compound is intended for research use only and should not be used for personal consumption, as it may be dangerous.[2]

- **Personal Protective Equipment (PPE):** Always wear appropriate PPE, including safety goggles, gloves, and a lab coat, when handling **DprE1-IN-10**.
- **Avoid Contact:** Prevent contact with skin and eyes. In case of accidental contact, flush the affected area with copious amounts of water and seek medical attention.
- **Avoid Inhalation:** Handle the compound in a well-ventilated area or under a chemical fume hood to avoid inhalation of any dust or aerosols.
- **Spill Management:** In the event of a spill, it should be immediately contained, and the clean-up material must be managed as non-creditable hazardous waste.

Step-by-Step Disposal Protocol

The disposal of **DprE1-IN-10** should be managed in accordance with institutional, local, state, and federal regulations for hazardous chemical waste.

- Waste Identification and Classification:
 - **DprE1-IN-10** should be treated as hazardous chemical waste. All wastes must be accurately described to ensure proper segregation and handling.[\[3\]](#)[\[4\]](#)
 - Do not mix **DprE1-IN-10** waste with other waste streams unless explicitly permitted by your institution's Environmental Health and Safety (EHS) office.
- Waste Segregation and Containerization:
 - Solid Waste: Collect unused or expired **DprE1-IN-10** powder, as well as contaminated consumables (e.g., weighing paper, pipette tips, gloves), in a designated, properly labeled hazardous waste container. The container must be in good condition, with no cracks or leaks, and compatible with the chemical.[\[3\]](#)
 - Liquid Waste: If **DprE1-IN-10** is in a solution, collect it in a designated, leak-proof, and clearly labeled hazardous liquid waste container. Do not dispose of **DprE1-IN-10** solutions down the drain.[\[5\]](#) The prohibition of sewerage hazardous waste pharmaceuticals is a key regulatory requirement.[\[5\]](#)
 - Sharps: Any sharps contaminated with **DprE1-IN-10**, such as needles or broken glass, must be disposed of in a rigid, puncture-resistant, and sealable sharps container.[\[6\]](#)
- Labeling:
 - All waste containers must be clearly labeled with the words "Hazardous Waste," the full chemical name ("**DprE1-IN-10**"), and any known hazard characteristics. This is a requirement to ensure proper characterization and disposal by EHS personnel.[\[4\]](#)
- Storage:
 - Store waste containers in a designated satellite accumulation area within the laboratory where the waste was generated.[\[4\]](#)

- Ensure containers are kept closed at all times, except when adding waste.[4]
- Segregate waste containers by chemical compatibility to prevent adverse reactions.[4]
- Disposal Request and Pickup:
 - Contact your institution's EHS office to request a pickup for the hazardous waste. Follow their specific procedures for scheduling a collection.

Chemical and Physical Properties

While specific data for **DprE1-IN-10** is limited, the properties of the closely related compound, DprE1-IN-1, are provided below for reference.

Property	Value
Chemical Name	DprE1-IN-1
CAS Number	920459-41-2
Molecular Formula	C ₁₉ H ₂₁ N ₃ O ₆ S ₂
Molecular Weight	451.52 g/mol
Appearance	Powder
Purity	>99%
Storage (Powder)	-20°C for up to 2 years
Storage (Solution)	-80°C in DMSO for up to 6 months

Data for DprE1-IN-1, a similar compound.[7][8]

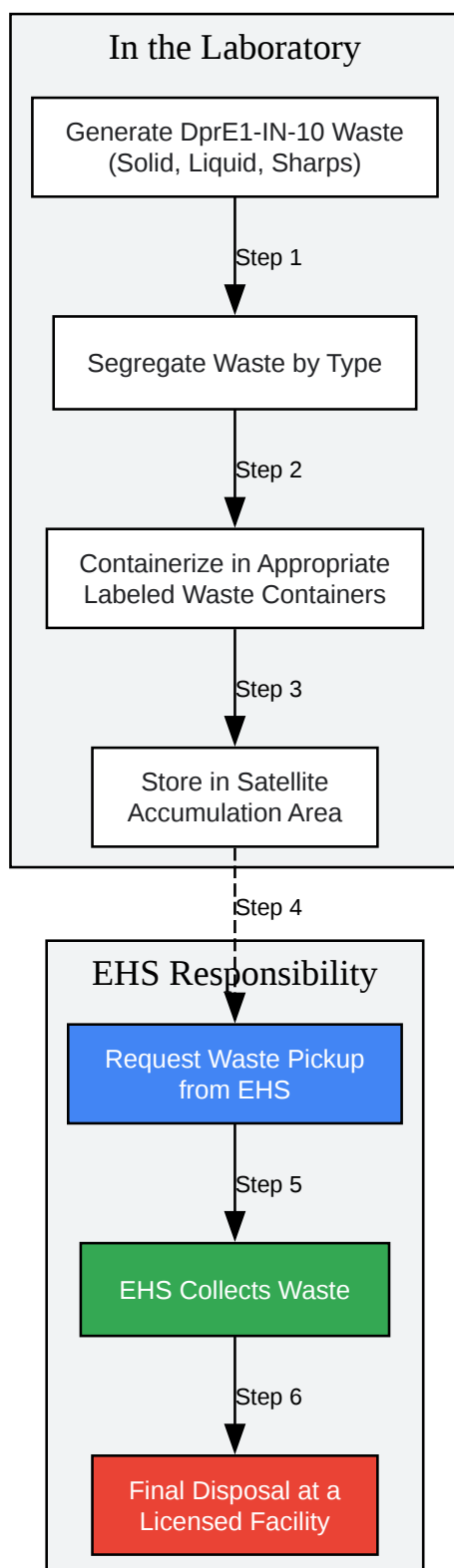
Experimental Protocols

DprE1-IN-10 is identified as a DprE1 inhibitor for tuberculosis research.[1] The general experimental context involves its use as a potential anti-mycobacterial agent. While specific experimental protocols for **DprE1-IN-10** are not detailed in the provided search results, a related compound, DprE1-IN-1, has been shown to have potent activity against both drug-

susceptible and drug-resistant tuberculosis strains.^{[7][9]} It has also demonstrated low cytotoxicity and good intracellular antimycobacterial activity.^{[7][9]}

Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of **DprE1-IN-10**.



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DprE1-IN-10 Disposal Workflow

Disclaimer: This information is intended as a general guide. Always consult your institution's specific waste disposal protocols and the manufacturer's Safety Data Sheet (SDS) for **DprE1-IN-10**. If an SDS is not available, treat the substance with the precautions required for a hazardous chemical of unknown toxicity. Your institution's Environmental Health and Safety (EHS) office is the primary resource for guidance on chemical waste disposal.

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